

An In-depth Technical Guide to 4-[(4-Ethoxyphenoxy)methyl]benzohydrazide

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Compound of Interest

Compound Name:	4-[(4-Ethoxyphenoxy)methyl]benzohydrazide
CAS No.:	380170-20-7
Cat. No.:	B449528

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical compound **4-[(4-Ethoxyphenoxy)methyl]benzohydrazide**, including its nomenclature, synthesis, and potential biological significance. As this appears to be a novel or less-common compound, this paper combines established chemical principles with data from closely related analogues to offer a thorough scientific profile.

Chemical Identity and Nomenclature

The precise identification and naming of a compound are fundamental for clear scientific communication. This section outlines the systematic IUPAC name and relevant synonyms for the molecule in focus.

IUPAC Name

The systematic name for the compound, following the International Union of Pure and Applied Chemistry (IUPAC) nomenclature, is **4-[(4-Ethoxyphenoxy)methyl]benzohydrazide**.

This name is derived by identifying the parent structure as a benzohydrazide, which is a benzene ring attached to a carbohydrazide group (-CONHNH₂). The substitution on the benzene ring is at the 4-position. The substituent is a methyl group, which is in turn substituted with a 4-ethoxyphenoxy group.

Synonyms

A common and acceptable synonym for this compound is 4-(4-Ethoxy-phoxymethyl)-benzoic acid hydrazide. This name treats the core as a benzoic acid hydrazide with a more complex substituent at the 4-position.

Chemical Structure

The two-dimensional structure of **4-[(4-Ethoxyphenoxy)methyl]benzohydrazide** is illustrated below.

Figure 1: 2D structure of **4-[(4-Ethoxyphenoxy)methyl]benzohydrazide**.

Physicochemical Properties

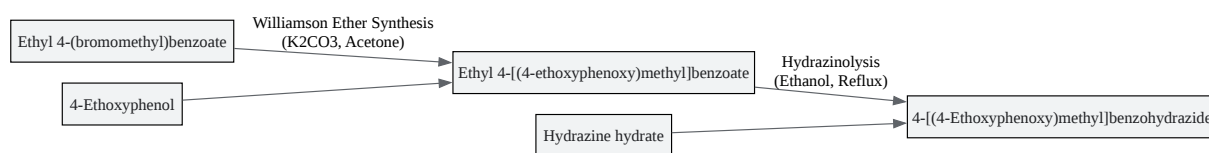
As of the time of this writing, there is no experimental data available for **4-[(4-Ethoxyphenoxy)methyl]benzohydrazide** in public chemical databases. Therefore, the following properties have been predicted using computational methods, providing a reasonable estimation for this molecule.

Property	Predicted Value
Molecular Formula	C ₁₆ H ₁₈ N ₂ O ₃
Molecular Weight	286.33 g/mol
logP (Octanol-Water Partition Coefficient)	2.8
Topological Polar Surface Area (TPSA)	70.9 Å ²
Hydrogen Bond Donors	2
Hydrogen Bond Acceptors	4
Rotatable Bonds	6

These values were calculated using publicly available chemical property prediction tools and should be considered as estimates.

Proposed Synthesis Pathway

While a specific synthesis for **4-[(4-Ethoxyphenoxy)methyl]benzohydrazide** has not been published, a reliable synthetic route can be proposed based on established methods for analogous compounds.[1] The synthesis is a two-step process, starting from commercially available materials.



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Figure 2: Proposed two-step synthesis of the target compound.

Step 1: Synthesis of Ethyl 4-[(4-ethoxyphenoxy)methyl]benzoate

This step involves a Williamson ether synthesis, a robust and widely used method for forming ethers.

Protocol:

- To a solution of 4-ethoxyphenol (1.0 equivalent) in acetone, add potassium carbonate (1.5 equivalents).
- Stir the mixture at room temperature for 30 minutes.
- Add ethyl 4-(bromomethyl)benzoate (1.0 equivalent) to the reaction mixture.
- Reflux the reaction mixture for 12-18 hours, monitoring the progress by thin-layer chromatography (TLC).
- After completion, filter the reaction mixture to remove the inorganic salts.
- Evaporate the solvent under reduced pressure.
- Purify the crude product by column chromatography on silica gel to obtain pure ethyl 4-[(4-ethoxyphenoxy)methyl]benzoate.

Causality: Potassium carbonate acts as a base to deprotonate the phenolic hydroxyl group of 4-ethoxyphenol, forming a more nucleophilic phenoxide. This phenoxide then displaces the bromide from ethyl 4-(bromomethyl)benzoate in an S_N2 reaction to form the ether linkage. Acetone is a suitable polar aprotic solvent for this reaction.

Step 2: Synthesis of 4-[(4-Ethoxyphenoxy)methyl]benzohydrazide

The final step is the conversion of the ethyl ester to the corresponding benzohydrazide.

Protocol:

- Dissolve ethyl 4-[(4-ethoxyphenoxy)methyl]benzoate (1.0 equivalent) in ethanol.

- Add an excess of hydrazine hydrate (5-10 equivalents).
- Reflux the reaction mixture for 8-12 hours.^[1]
- Monitor the reaction by TLC until the starting ester is consumed.
- Upon completion, cool the reaction mixture to room temperature.
- The product, **4-[(4-Ethoxyphenoxy)methyl]benzohydrazide**, is expected to precipitate from the solution.
- Collect the solid product by filtration, wash with cold ethanol, and dry under vacuum.

Causality: Hydrazine is a strong nucleophile that readily attacks the electrophilic carbonyl carbon of the ester. The subsequent elimination of ethanol results in the formation of the stable hydrazide. The large excess of hydrazine hydrate drives the reaction to completion.

Potential Biological and Pharmacological Significance

The benzohydrazide moiety is a well-known pharmacophore present in a variety of biologically active compounds. Derivatives of benzohydrazide have demonstrated a wide range of pharmacological activities, including:

- **Antimicrobial Activity:** Many benzohydrazide derivatives exhibit antibacterial and antifungal properties.
- **Anti-inflammatory Activity:** Some compounds containing the benzohydrazide scaffold have shown potential as anti-inflammatory agents.
- **Anticancer Activity:** The benzohydrazide structure has been incorporated into molecules with demonstrated cytotoxic effects against various cancer cell lines.

The presence of the ethoxyphenoxy group in the target molecule may influence its lipophilicity and ability to interact with biological targets. The ether linkage provides conformational flexibility, which can be advantageous for binding to enzyme active sites or receptors.

Given the established bioactivity of the benzohydrazide core, it is plausible that **4-[(4-Ethoxyphenoxy)methyl]benzohydrazide** could serve as a valuable lead compound in drug discovery programs. Further research into its synthesis and biological evaluation is warranted to explore its therapeutic potential.

Safety and Handling

As there is no specific safety data for **4-[(4-Ethoxyphenoxy)methyl]benzohydrazide**, it should be handled with the standard precautions for a novel chemical compound of unknown toxicity. It is recommended to:

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Avoid inhalation of dust and contact with skin and eyes.

For related benzohydrazide compounds, common hazard statements include skin, eye, and respiratory irritation.^[2]

Conclusion

4-[(4-Ethoxyphenoxy)methyl]benzohydrazide is a molecule of interest due to the prevalence of the benzohydrazide scaffold in medicinal chemistry. While direct experimental data for this compound is lacking, this guide provides a robust framework for its nomenclature, a plausible and detailed synthetic route, and an informed perspective on its potential biological significance based on the activities of related structures. The protocols and information presented herein are intended to facilitate further research and exploration of this and similar chemical entities.

References

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